

Commercial sources and availability of D-Alanine-d3

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Compound of Interest

Compound Name: *D-Alanine-d3*

Cat. No.: B576176

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An In-depth Technical Guide to the Commercial Sources and Availability of **D-Alanine-d3**

For Researchers, Scientists, and Drug Development Professionals

Introduction

D-Alanine is a non-proteinogenic amino acid that plays a crucial role in bacterial cell wall biosynthesis and acts as a neurotransmitter in mammals. The quantitative analysis of D-Alanine in various biological matrices is essential for research in microbiology, neuroscience, and disease biomarker discovery. **D-Alanine-d3** (deuterated D-Alanine) is a stable isotope-labeled analog of D-Alanine, indispensable as an internal standard for accurate quantification using mass spectrometry-based techniques, such as Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). Its use corrects for sample loss during preparation and variations in instrument response, ensuring high precision and accuracy.

This guide provides a comprehensive overview of the commercial availability of **D-Alanine-d3**, its key specifications, and a detailed methodology for its application in quantitative analysis.

Commercial Availability and Sourcing

D-Alanine-d3 is available from several specialized chemical suppliers. When sourcing this compound, researchers should pay close attention to the isotopic enrichment, chemical purity, and enantiomeric purity to ensure the quality of their quantitative data. The compound is typically sold as a solid in milligram to gram quantities. It is important to note that different

suppliers may list the same compound under different CAS (Chemical Abstracts Service) numbers; the most common for D-Alanine-3,3,3-d3 are 177614-69-6 and 53530-58-4.

Table 1: Commercial Supplier Summary for D-Alanine-d3

Supplier	Product Name/Number	CAS Number	Isotopic Purity (Enrichment)	Chemical/Enantiomeric Purity	Available Quantities
Sigma-Aldrich (Merck)	D-Alanine-3,3,3-d3	177614-69-6	99 atom % D[1]	95% (CP)[1]	Custom packaging available upon request[1]
CDN Isotopes	D-Alanine-3,3,3-d3 (D-2560)	177614-69-6	99 atom % D[2]	98% (Enantiomeric)[2]	100 mg, 250 mg[2]
MedChemExpress	D-Alanine-d3	177614-69-6	Not specified	Not specified	Inquire for sizes
BenchChem	D-Alanine-3,3,3-D3-N-T-boc	Not specified	Not specified	Not specified	Inquire for sizes

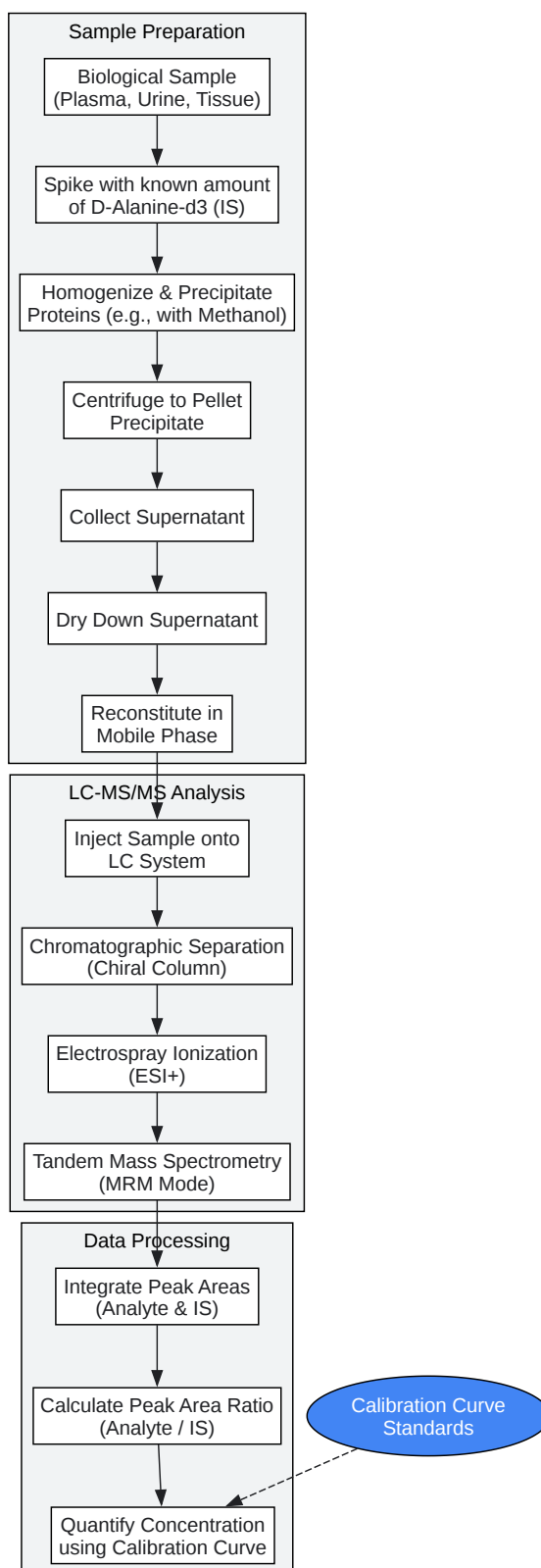
Note: Pricing and availability are subject to change. Researchers should contact suppliers directly for current information and to request Certificates of Analysis (CoA).

Application: Quantitative Analysis by Stable Isotope Dilution LC-MS/MS

The primary application of **D-Alanine-d3** is as an internal standard (IS) in the stable isotope dilution method for quantifying endogenous D-Alanine. This method involves adding a known amount of **D-Alanine-d3** to a sample. The IS co-elutes with the native analyte but is distinguished by its higher mass (+3 Da). The ratio of the analyte's mass spectrometer signal to that of the IS allows for precise quantification.

Experimental Workflow Diagram

The following diagram illustrates the typical workflow for quantifying D-Alanine using **D-Alanine-d3** as an internal standard.



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Caption: Workflow for D-Alanine quantification using a **D-Alanine-d3** internal standard.

Detailed Experimental Protocol

This protocol is a synthesized methodology based on common practices for amino acid analysis by LC-MS/MS.[3][4] Researchers must optimize parameters for their specific instrumentation and sample matrix.

1. Preparation of Stock Solutions and Calibration Standards:

- **D-Alanine-d3** (Internal Standard) Stock: Prepare a 1 mg/mL stock solution of **D-Alanine-d3** in a suitable solvent (e.g., 0.1 M HCl or HPLC-grade water).
- D-Alanine (Analyte) Stock: Prepare a 1 mg/mL stock solution of unlabeled D-Alanine.
- Working Solutions: Create serial dilutions from the stock solutions to prepare a calibration curve (e.g., ranging from 1 ng/mL to 1000 ng/mL). Each calibration standard should be spiked with a fixed concentration of the **D-Alanine-d3** internal standard working solution.

2. Sample Preparation:

- For a 50 μ L plasma sample, add 10 μ L of the **D-Alanine-d3** internal standard working solution.
- Add 200 μ L of ice-cold methanol to precipitate proteins.
- Vortex the mixture for 1 minute.
- Incubate at -20°C for 20 minutes to enhance precipitation.
- Centrifuge at 14,000 x g for 10 minutes at 4°C.
- Transfer the supernatant to a new microcentrifuge tube.
- Evaporate the supernatant to dryness under a stream of nitrogen.
- Reconstitute the dried extract in 100 μ L of the initial mobile phase (e.g., water with 0.1% formic acid).

3. LC-MS/MS Conditions:

- LC System: A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.[3]
- Column: A chiral stationary phase column is required to separate D- and L-Alanine.[5] The CROWNPAK CR-I(+) or CR-I(-) columns are suitable for this purpose.[5][6]
- Mobile Phase A: Water + 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Flow Rate: 0.4 mL/min.
- Gradient: Optimize gradient elution to ensure separation of enantiomers and other matrix components. A typical gradient might start at 5% B, ramp to 95% B, and then re-equilibrate.
- Injection Volume: 5 μ L.
- Column Temperature: 40°C.[3]
- Mass Spectrometer: A triple quadrupole mass spectrometer.[3]
- Ionization Mode: Positive Electrospray Ionization (ESI+).
- Detection Mode: Multiple Reaction Monitoring (MRM).

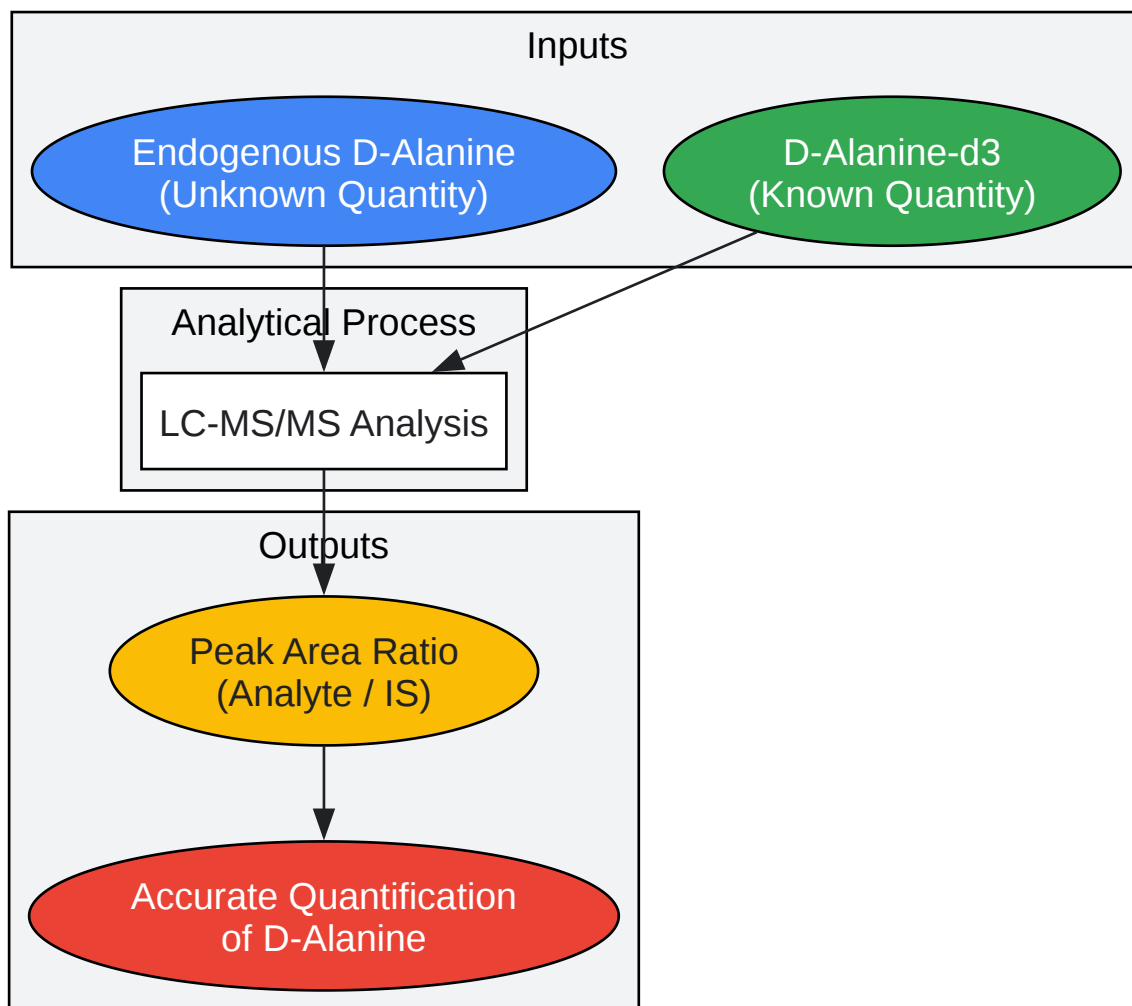
4. MRM Transitions (Example):

- The exact m/z values for precursor and product ions should be optimized by infusing pure standards.
- D-Alanine (Analyte): Precursor ion (Q1) m/z ~90.1 -> Product ion (Q3) m/z ~44.2.
- **D-Alanine-d3** (IS): Precursor ion (Q1) m/z ~93.1 -> Product ion (Q3) m/z ~47.2.

Signaling Pathway Visualization

While **D-Alanine-d3** itself is not part of a signaling pathway, its use is critical for studying pathways where D-Alanine is a key molecule, such as in bacterial cell wall synthesis or

neuromodulation. The diagram below illustrates the logical relationship in its primary application.



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